

An In-depth Technical Guide to Methoxyperfluorobutane: Chemical Properties and Structure

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Compound of Interest		
Compound Name:	Methoxyperfluorobutane	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **methoxyperfluorobutane**. The information is curated for professionals in research, science, and drug development who utilize fluorinated compounds in their work.

Chemical Identity and Structure

Methoxyperfluorobutane, also known by its trade name HFE-7100, is a segregated hydrofluoroether.[1] It is a clear, colorless, and low-odor liquid.[1] Commercially, it is available as a mixture of two inseparable isomers: methoxy-nonafluoro-n-butane and methoxy-nonafluoro-isobutane.[2] The CAS number for the mixture is 163702-07-6.[1]

The chemical formula for **methoxyperfluorobutane** is C5H3F9O, and it has a molecular weight of 250.06 g/mol .[1][3]

Isomeric Structures:

- n-isomer: 1,1,1,2,2,3,3,4,4-Nonafluoro-4-methoxybutane[3]
 - SMILES: COC(F)(F)C(F)(F)C(F)(F)C(F)(F)F[2]
- iso-isomer: 2-[Difluoro(methoxy)methyl]-1,1,1,2,3,3,3-heptafluoropropane[4]



SMILES: COC(F)(F)C(F)(C(F)(F)F)C(F)(F)F[2]

Physicochemical Properties

Methoxyperfluorobutane exhibits a unique combination of properties stemming from its fluorinated structure, making it a valuable solvent and medium for various applications. Key quantitative data are summarized in the table below for easy comparison.

Property	Value	References
Molecular Formula	C5H3F9O	[1][3]
Molecular Weight	250.06 g/mol	[1][3]
CAS Number	163702-07-6	[1]
Appearance	Clear, colorless liquid	[1]
Odor	Low odor	[1]
Boiling Point	60 °C (lit.)	[1]
Melting Point	-135 °C (lit.)	[1]
Density	1.529 g/mL at 20 °C; 1.52 g/mL at 25 °C (lit.)	[1]
Refractive Index	n20/D 1.3 (lit.)	[2]
Flash Point	Not applicable	[2][5]

Synthesis and Reactivity

Synthesis

The synthesis of **methoxyperfluorobutane** is not achieved through partial fluorination of a hydrocarbon precursor due to the presence of both a perfluoroalkyl and an alkyl group on the ether linkage.[1][6] Instead, it is typically prepared through coupling reactions involving two separate reactants containing the perfluoroalkyl and methyl groups, respectively.[1][6]

A general workflow for its synthesis is depicted below.





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A generalized workflow for the synthesis of **methoxyperfluorobutane**.

Reactivity and Stability

Methoxyperfluorobutane is characterized by its high thermal stability and low reactivity under ambient conditions.[7][8] This chemical inertness is a key feature, making it a suitable solvent for reactions involving highly reactive reagents.[8] While generally stable, it can react with strong nucleophiles under forcing conditions.[8] Studies have shown minimal degradation when mixed with isopropyl alcohol at ambient temperatures.[7]

Applications in Research and Development

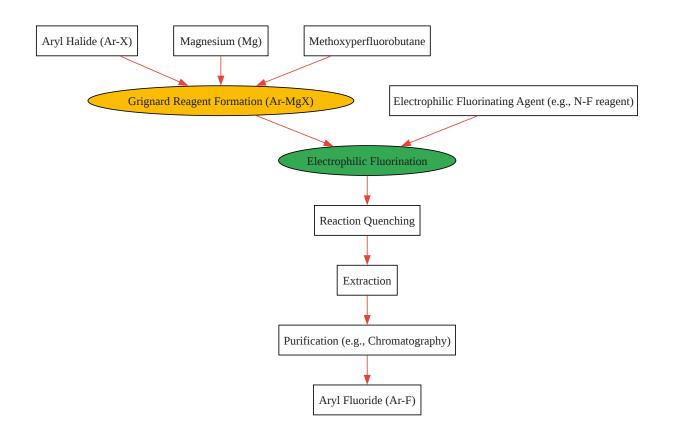
The unique properties of **methoxyperfluorobutane** have led to its use in various scientific and industrial applications.

Solvent for Chemical Synthesis:

Methoxyperfluorobutane is an effective solvent for a range of chemical reactions.[8] Its inertness and ability to dissolve organometallic reagents make it particularly useful in the synthesis of aryl fluoride derivatives via electrophilic fluorination of Grignard reagents.[1][2] It is also employed in the grafting of fluorinated diblock copolymers onto silica particles.[1][2]

The following diagram illustrates a typical experimental workflow for the synthesis of aryl fluorides using **methoxyperfluorobutane** as a solvent.





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Experimental workflow for aryl fluoride synthesis using **methoxyperfluorobutane**.

Other Applications:

• Oxygen Carrier: Due to its high solubility for gases like oxygen and carbon dioxide, it is investigated as a potential synthetic oxygen carrier in biomedical research, particularly in ex vivo organ perfusion systems.[7]



- Cleaning Solvent: Its low flammability, low vapor pressure, and low surface tension make it a suitable replacement for chlorine-containing cleaning solvents.[1]
- Cosmetics: It is used as a viscosity controlling solvent in cosmetic formulations.[1]
- Analytical Chemistry: It can be used as a reference standard in the detection of per- and polyfluoroalkyl substances (PFAS).[7]

Experimental Protocols

While detailed, step-by-step proprietary synthesis protocols are not publicly available, the general methodologies for reactions where **methoxyperfluorobutane** is used as a solvent are described in the literature. For instance, in the synthesis of aryl fluorides, the protocol generally involves the slow addition of an electrophilic fluorinating agent to a solution of the pre-formed Grignard reagent in **methoxyperfluorobutane** at a controlled temperature.

General Protocol for Aryl Fluoride Synthesis:

- Grignard Reagent Formation: An aryl halide is reacted with magnesium turnings in anhydrous **methoxyperfluorobutane** under an inert atmosphere (e.g., argon or nitrogen) to form the corresponding aryl magnesium halide (Grignard reagent).
- Electrophilic Fluorination: The solution of the Grignard reagent is then cooled, and a solution of an electrophilic fluorinating agent (e.g., N-fluorobenzenesulfonimide) in a suitable solvent is added dropwise. The reaction temperature is carefully maintained.
- Quenching and Workup: After the reaction is complete, it is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an appropriate solvent.
- Purification: The combined organic extracts are dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography to yield the pure aryl fluoride.

Researchers should consult specific literature for detailed reaction conditions, stoichiometry, and purification methods for their particular substrate and fluorinating agent.



Safety and Handling

Methoxyperfluorobutane is considered to have low toxicity.[1] It is non-flammable and chemically stable.[1][7] However, as with any chemical, appropriate personal protective equipment (PPE), such as safety glasses and gloves, should be worn when handling. It is recommended to work in a well-ventilated area. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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